

Application Notes and Protocols for 25-Hydroxycholecalciferol Analysis

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Compound of Interest

Compound Name: 25-Hydroxycholecalciferol

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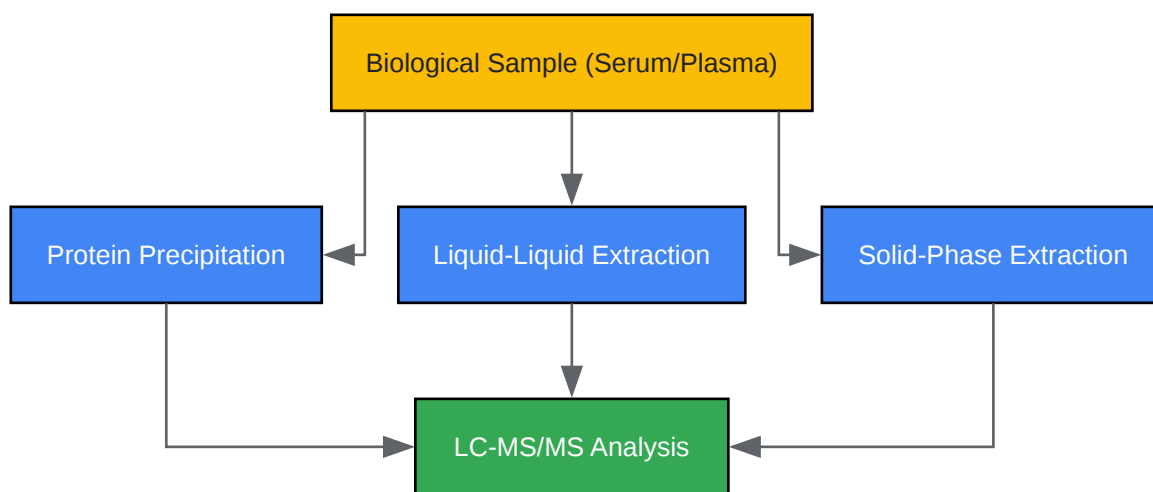
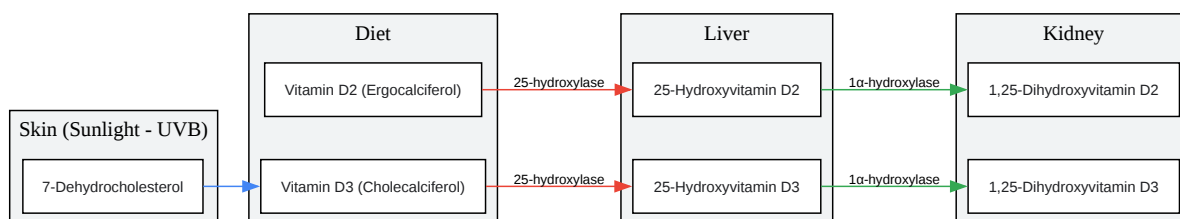
This document provides detailed application notes and protocols for the sample preparation of **25-hydroxycholecalciferol** (25(OH)D), the primary clinical marker for Vitamin D status, prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Accurate quantification of 25(OH)D is crucial for clinical diagnostics and research in numerous therapeutic areas. The following sections detail common sample preparation techniques: Protein Precipitation, Liquid-Liquid Extraction, and Solid-Phase Extraction.

Introduction to 25-Hydroxycholecalciferol Analysis

25-hydroxycholecalciferol is the major circulating metabolite of vitamin D and its measurement is essential for assessing a patient's vitamin D status.[1][2] Analytical methods, particularly LC-MS/MS, have become the gold standard for its quantification due to high sensitivity and specificity.[3] However, the accurate measurement of 25(OH)D in biological matrices such as serum and plasma presents analytical challenges due to its hydrophobic nature, strong binding to the vitamin D-binding protein (VDBP), and the presence of interfering substances.[4] Therefore, robust and efficient sample preparation is a critical step to remove proteins and other matrix components that can interfere with the analysis, ensuring reliable and accurate results.

Vitamin D Metabolism

Vitamin D, obtained from sun exposure (Vitamin D3) or diet (Vitamin D2 and D3), is biologically inert and requires two hydroxylation steps to become active. The first hydroxylation occurs in the liver, converting vitamin D to 25(OH)D.[1][5] This is the main storage and circulating form of vitamin D. The second hydroxylation occurs primarily in the kidneys, forming the biologically active hormone, 1,25-dihydroxyvitamin D (1,25(OH)2D), which plays a crucial role in calcium homeostasis.[3][5]



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